

# (S)-Tert-butyl but-3-YN-2-ylcarbamate chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: (S)-Tert-butyl but-3-YN-2-ylcarbamate

Cat. No.: B125521

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## Chemical Identity and Structure

**(S)-Tert-butyl but-3-yn-2-ylcarbamate** is a chiral organic compound featuring a terminal alkyne and a Boc-protected amine. This unique combination of functional groups makes it a valuable intermediate for introducing stereospecificity and a reactive "handle" for further molecular elaboration, particularly in click chemistry.

IUPAC Name: tert-butyl N-[(2S)-1-methylprop-2-yn-1-yl]carbamate.[1] SMILES: C#C--INVALID-LINK--NC(=O)OC(C)(C)C InChI Key: AMWSEGBTTPQUKW-ZETCQYMHSA-N.[2]

## 2D Chemical Structure

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## References

- 1. (S)-tert-Butyl but-3-yn-2-ylcarbamate | 118080-79-8 [sigmaaldrich.com]
- 2. cymitquimica.com [cymitquimica.com]

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)